

DL-Ornithine: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *DL-Ornithine*

Cat. No.: *B143873*

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An in-depth exploration of the chemical properties, structure, and metabolic significance of **DL-Ornithine**, tailored for scientific application.

This technical guide provides a detailed overview of **DL-Ornithine**, a racemic mixture of the non-proteinogenic amino acid ornithine. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering critical data on its chemical characteristics, structural details, and key experimental methodologies.

Core Chemical Properties and Structure

DL-Ornithine is a fundamental molecule in various metabolic processes, most notably as an intermediate in the urea cycle. Understanding its chemical and physical properties is crucial for its application in research and pharmaceutical development.

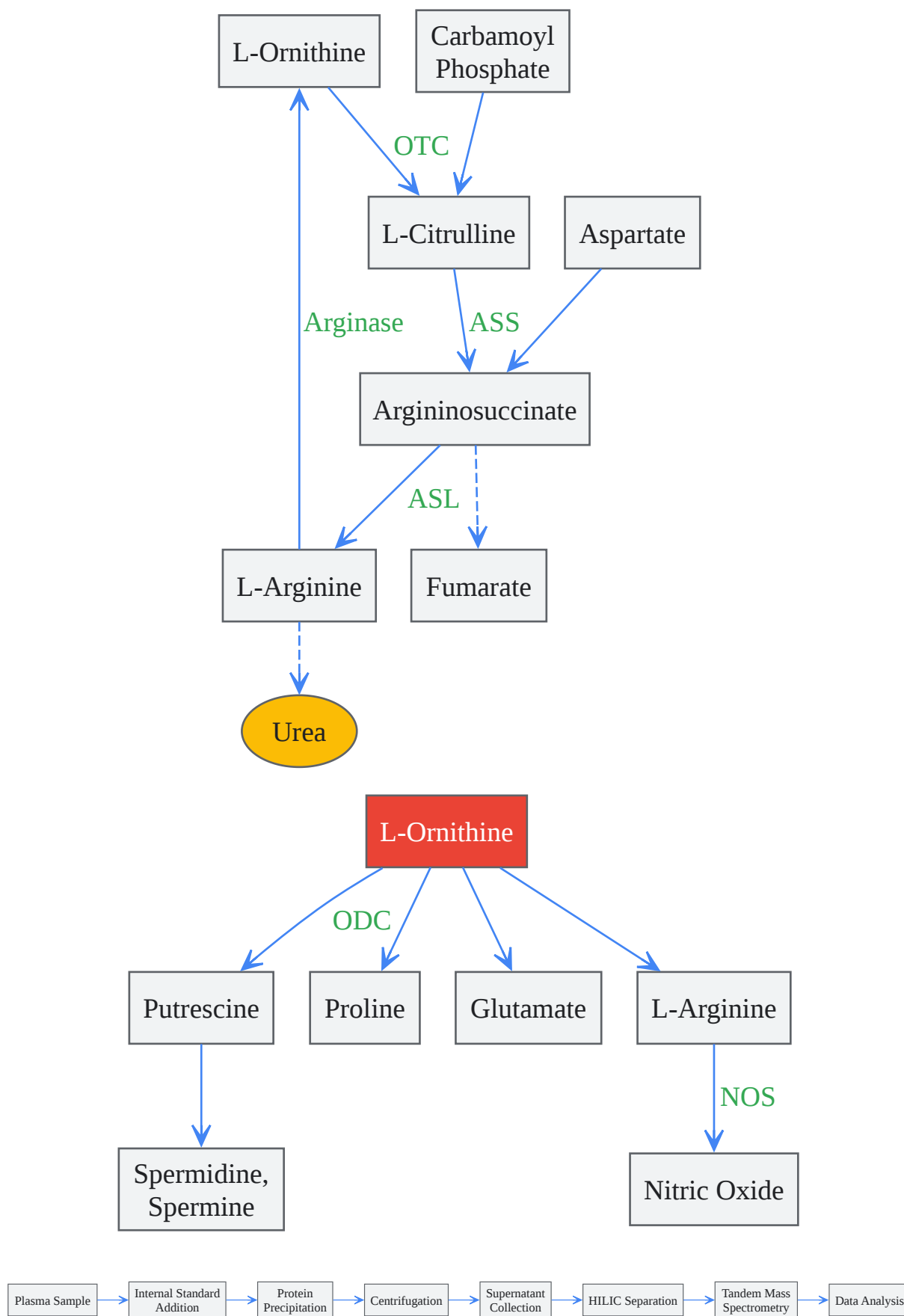
Physicochemical Data

The following table summarizes the key quantitative data for **DL-Ornithine** and its commonly used hydrochloride salt.

Property	DL-Ornithine	DL-Ornithine Monohydrochloride
Molecular Formula	C ₅ H ₁₂ N ₂ O ₂ [1][2][3]	C ₅ H ₁₃ ClN ₂ O ₂ [4][5][6][7]
Molecular Weight	132.16 g/mol [1][2][3][8]	168.62 g/mol [5][6][9][10][11]
CAS Number	616-07-9[1][2][3][8]	1069-31-4[4][7][9][10][11]
IUPAC Name	2,5-diaminopentanoic acid[2]	2,5-diaminopentanoic acid;hydrochloride[5][6]
Melting Point	Not well-defined, decomposes	~233 °C (decomposes)[9], 291 °C[4][10]
Solubility	Soluble in water.[12]	Soluble in water.[7]
Appearance	Crystalline powder.	White crystalline powder.[6][7][10]

Structural Representation

DL-Ornithine is a chiral molecule existing as a racemic mixture of its D- and L-enantiomers. The structure features a five-carbon chain with amino groups at the α and δ positions.



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